

Application Notes and Protocols: Preparation of NKH477 Stock Solution

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Compound of Interest

Compound Name: NKH477

Cat. No.: B1669296

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NKH477, also known as Colforsin dapropate hydrochloride, is a water-soluble derivative of forskolin.[1][2] It is a potent activator of adenylyl cyclase (AC), an enzyme crucial for the conversion of ATP to cyclic AMP (cAMP), a key second messenger in numerous cellular signaling pathways.[1][3][4] **NKH477** exhibits some selectivity for the cardiac (type V) isoform of adenylyl cyclase.[1][3][5] Its ability to increase intracellular cAMP levels makes it a valuable tool in research and drug development for studying processes modulated by cAMP, such as vasodilation, bronchodilation, and cardiac function.[1][3][6] Proper preparation of stock solutions is critical for obtaining accurate, reproducible, and reliable experimental results.

Compound Properties

A summary of the key chemical and physical properties of **NKH477** is presented below.

Property	Value
Common Name	NKH477; Colforsin dapropate hydrochloride[2]
CAS Number	138605-00-2[2][3]
Molecular Formula	C ₂₇ H ₄₃ NO ₈ • HCl (or C ₂₇ H ₄₄ ClNO ₈)[1]
Molecular Weight	546.1 g/mol [1][3]
Appearance	White to beige crystalline solid/powder[1][7]
Nature	Synthetic, water-soluble forskolin analog[1]

Solubility Data

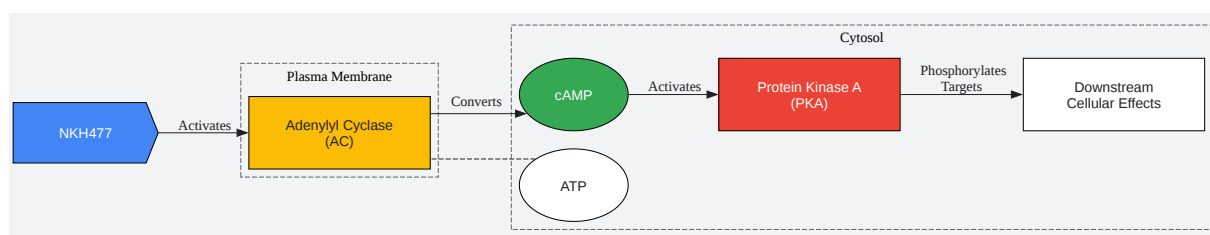
NKH477 is soluble in a variety of solvents. The choice of solvent will depend on the experimental requirements, such as the desired stock concentration and compatibility with the biological system.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	30 - 100 mg/mL[1][8]	~55 - 183.1 mM[1][8]	Sonication may be required for higher concentrations.[8][9] Use fresh, anhydrous DMSO.
Water	10 - 21.8 mg/mL[2][9][10]	~18.3 - 40 mM[2][3][9]	Sonication or warming may be needed to fully dissolve the compound.[7][8]
Ethanol	2.5 mg/mL[1]	~4.6 mM	
DMF	20 mg/mL[1]	~36.6 mM	
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[1]	~0.9 mM	

Note: Solubility can vary between batches and suppliers. It is always recommended to perform a small-scale solubility test.

Mechanism of Action: Adenylyl Cyclase Activation

NKH477 directly binds to and activates adenylyl cyclase, leading to a rapid increase in intracellular cAMP levels. This cAMP then activates Protein Kinase A (PKA), which phosphorylates various downstream target proteins, resulting in a cellular response.^[11]

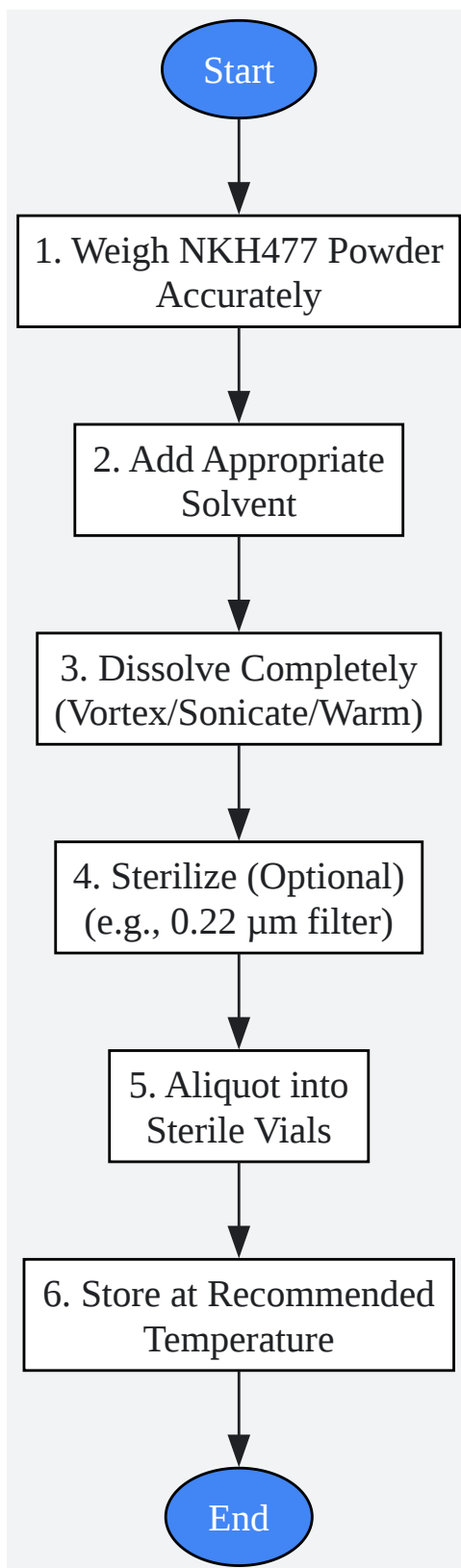


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Signaling pathway of **NKH477** as an adenylyl cyclase activator.

Experimental Protocols

The following protocols provide a step-by-step guide for preparing **NKH477** stock solutions. It is crucial to use personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, during preparation.



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General workflow for preparing **NKH477** stock solution.

This protocol is suitable for preparing a concentrated stock for long-term storage, which can be diluted into aqueous buffers or media for final use.

Materials:

- **NKH477** hydrochloride (MW: 546.1 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Procedure:

- Calculation: Determine the mass of **NKH477** required.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times 0.5461 \text{ (mg/}\mu\text{mol)}$
 - Example (for 1 mL of 50 mM stock): $50 \text{ mM} \times 1 \text{ mL} \times 0.5461 = 27.31 \text{ mg}$
- Weighing: Accurately weigh the calculated amount of **NKH477** powder and place it into a sterile vial.
- Dissolution: Add the calculated volume of DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly. If the compound does not dissolve completely, use an ultrasonic bath for 5-10 minutes.[8][9]
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C or -80°C.[9]

This protocol is for applications where DMSO is not tolerated. As aqueous solutions are less stable, fresh preparation is highly recommended.[8]

Materials:

- **NKH477** hydrochloride (MW: 546.1 g/mol)
- Sterile, nuclease-free water
- Sterile conical tubes or vials
- Sterile 0.22 µm syringe filter
- Calibrated analytical balance
- Vortex mixer and/or water bath sonicator

Procedure:

- Calculation: Determine the mass of **NKH477** required.
 - Example (for 1 mL of 20 mM stock): $20 \text{ mM} \times 1 \text{ mL} \times 0.5461 = 10.92 \text{ mg}$
- Weighing: Accurately weigh the **NKH477** powder and place it into a sterile tube.
- Dissolution: Add the calculated volume of sterile water.
- Mixing: Vortex vigorously. Gentle warming (e.g., to 37°C) and/or sonication may be necessary to achieve complete dissolution.[3][7]
- Sterilization: Once fully dissolved, filter the solution through a 0.22 µm sterile syringe filter into a new sterile tube to ensure sterility.[8]
- Usage and Storage: It is strongly recommended to use this solution fresh on the day of preparation.[8] If short-term storage is unavoidable, store at 4°C for no more than 24 hours. For longer storage, aliquots should be flash-frozen and stored at -80°C, though stability is not guaranteed.

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **NKH477**.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C[1][3][9] or +4°C[2]	≥ 3-4 years[1][9]	Store under desiccating conditions.[2]
DMSO Stock Solution	-80°C[9]	Up to 1 year[9]	Aliquot to avoid freeze-thaw cycles.
Aqueous Solution	4°C or -20°C	Unstable, fresh preparation is highly recommended.[8]	If stored, use as quickly as possible.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. NKH 477 | Adenylyl Cyclases | Tocris Bioscience [tocris.com]
- 3. NKH 477 | CAS:138605-00-2 | Water-soluble adenylyl cyclase activator | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. Immunomodulation by an adenylate cyclase activator, NKH477, in vivo and vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Forskolin derivatives with increased selectivity for cardiac adenylyl cyclase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Mechanisms of vasodilation induced by NKH477, a water-soluble forskolin derivative, in smooth muscle of the porcine coronary artery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. NKH477 | Forskolin derivative | Antidepressant | TargetMol [targetmol.com]

- 10. Forskolin, NKH477 [sigmaaldrich.com]
- 11. Adenylyl Cyclase Type VI Increases Akt Activity and Phospholamban Phosphorylation in Cardiac Myocytes - PMC [pmc.ncbi.nlm.nih.gov]
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